

Essential Guide to the Safe Handling and Disposal of Carboguard 893 Part A

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Compound of Interest

Compound Name: A-893

Cat. No.: B605061

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This document provides comprehensive safety protocols and disposal procedures for Carboguard 893 Part A, a high-solids corrosion-resistant primer and intermediate coating. The information is intended for researchers, scientists, and drug development professionals who may handle this substance in a laboratory or industrial setting. Adherence to these guidelines is critical for ensuring personal safety and environmental protection.

Product Identification and Hazard Summary

Carboguard 893 Part A is a component of a multi-component industrial coating. It is a flammable liquid and vapor that can cause skin and eye irritation.^{[1][2]} Inhalation of vapors may be harmful and can lead to drowsiness or dizziness.^{[2][3]} Prolonged or repeated exposure may cause damage to organs.^{[1][2]} Furthermore, this product is toxic to aquatic life with long-lasting effects.^{[1][2]}

Hazard Statements:

- H226: Flammable liquid and vapour.^[1]
- H315: Causes skin irritation.^[1]
- H317: May cause an allergic skin reaction.^[1]
- H319: Causes serious eye irritation.^[1]
- H332: Harmful if inhaled.^[2]

- H350-1A: May cause cancer.[2]
- H372: Causes damage to organs through prolonged or repeated exposure.[1]
- H411: Toxic to aquatic life with long lasting effects.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for Carboguard 893 Part A. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value
Physical State	Liquid
Appearance	Grey
Odor	Solvent-like
Flash Point	75°F (24°C)
Vapor Density	Heavier than Air
VOC Content	1.8 lbs/gal (216 g/L)

Data extracted from available Safety Data Sheets.

Personal Protective Equipment (PPE) and First Aid

Strict adherence to PPE guidelines and readiness for first aid are paramount when handling Carboguard 893 Part A.

Personal Protective Equipment:

Protection Type	Specification
Eye/Face	Safety glasses with side shields or chemical goggles. A face shield may be necessary for splash-prone activities.
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene), protective clothing to prevent skin contact.[1]
Respiratory	In poorly ventilated areas or when vapor concentrations are high, use a NIOSH-approved respirator with an organic vapor cartridge.
Footwear	Wear shoes with conductive soles to prevent static discharge.[2][3]

First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.[3]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2][3]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3][4]

Accidental Release and Disposal Procedures

Proper containment and disposal are crucial to mitigate the environmental and health risks associated with Carboguard 893 Part A.

Accidental Release Measures:

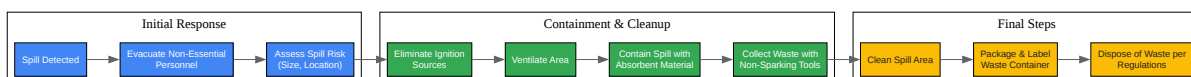
- Eliminate Ignition Sources: Remove all sources of heat, sparks, open flames, and other ignition sources from the spill area.[1][3]
- Ventilate the Area: Ensure adequate ventilation to disperse vapors.
- Contain the Spill: Use non-combustible absorbent materials like sand, earth, or vermiculite to contain the spill. Do not use combustible materials such as sawdust.
- Collect the Spillage: Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.[3]
- Clean the Area: Thoroughly clean the spill area with a suitable solvent, followed by washing with soap and water.
- Prevent Environmental Contamination: Prevent the spilled material from entering drains, sewers, or waterways.[3]

Disposal Procedures:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Do not dispose of the product into the environment.[1]
- Contaminated packaging should be emptied as much as possible and can be recycled after being thoroughly cleaned.

Experimental Workflow: Spill Response Protocol

The following diagram illustrates the step-by-step workflow for responding to a spill of Carboguard 893 Part A.



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Caption: Workflow for Carboguard 893 Part A Spill Response.

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